

C.I. Acid Yellow 3: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: C.I. Acid yellow 3

Cat. No.: B1669019

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Introduction

C.I. Acid Yellow 3, a synthetic quinoline dye, is a compound of significant interest across various scientific and industrial domains. This guide provides an in-depth overview of its chemical identity, properties, and relevant experimental protocols, tailored for a technical audience.

Chemical Identification and Synonyms

The Chemical Abstracts Service (CAS) number for **C.I. Acid Yellow 3** is 8004-92-0[1][2][3][4]. This dye is known by a multitude of synonyms, reflecting its widespread use.

Table 1: Synonyms of **C.I. Acid Yellow 3**

Synonym

Quinoline Yellow[2]

C.I. 47005[3]

D & C Yellow No. 10[1]

Food Yellow 13[1]

Acid Quinoline Yellow Ws[1]

Acid Yellow QS[1]

Anhydride phtalique, produits de reaction avec la methylquinoline et la quinoline sulfurises[1]

Basacid Yellow 094[1]

Basovit Yellow 095E[1]

Cogilor Yellow 112.12[1]

Japan Yellow 203

E104

Physicochemical Properties

C.I. Acid Yellow 3 is a water-soluble anionic dye characterized by its vibrant yellow hue. Its chemical structure and properties are summarized below.

Table 2: Physicochemical Properties of **C.I. Acid Yellow 3**

Property	Value	Reference
Molecular Formula	C18H9NNa2O8S2	[1]
Molecular Weight	477.38 g/mol	[5]
Appearance	Yellow to orange powder	[4]
Melting Point	150°C (Decomposes)	[4]
Water Solubility	225 g/L (20 °C)	[4]
LogP	3.36740	[4]

Toxicological Data

The safety of **C.I. Acid Yellow 3** has been evaluated by various regulatory bodies. Key toxicological data are presented below.

Table 3: Toxicological Profile of **C.I. Acid Yellow 3**

Parameter	Value	Species	Reference
Acceptable Daily Intake (ADI)	0-10 mg/kg bw/day	Human	[6]
No-Observed-Adverse-Effect Level (NOAEL)	250 mg/kg bw/day	Rat	[6]
LD50 (Oral)	2000 mg/kg	Rat	[5]
LD50 (Oral)	>1000 mg/kg bw	Dog	[5]

Experimental Protocols

Due to the lack of detailed experimental protocols for the synthesis of **C.I. Acid Yellow 3** in the provided search results, this section will focus on a representative experimental workflow: the photocatalytic degradation of the dye. This is a crucial area of research for addressing the environmental impact of such compounds.

Experimental Protocol: Photocatalytic Degradation of **C.I. Acid Yellow 3**

Objective: To evaluate the degradation efficiency of **C.I. Acid Yellow 3** using a semiconductor photocatalyst under UV irradiation.

Materials:

- **C.I. Acid Yellow 3**
- Titanium dioxide (TiO₂) nanopowder (or other suitable photocatalyst)
- Deionized water
- UV lamp (e.g., low-pressure mercury lamp)
- Magnetic stirrer and stir bars
- Beakers or reaction vessel
- Spectrophotometer
- pH meter

Procedure:

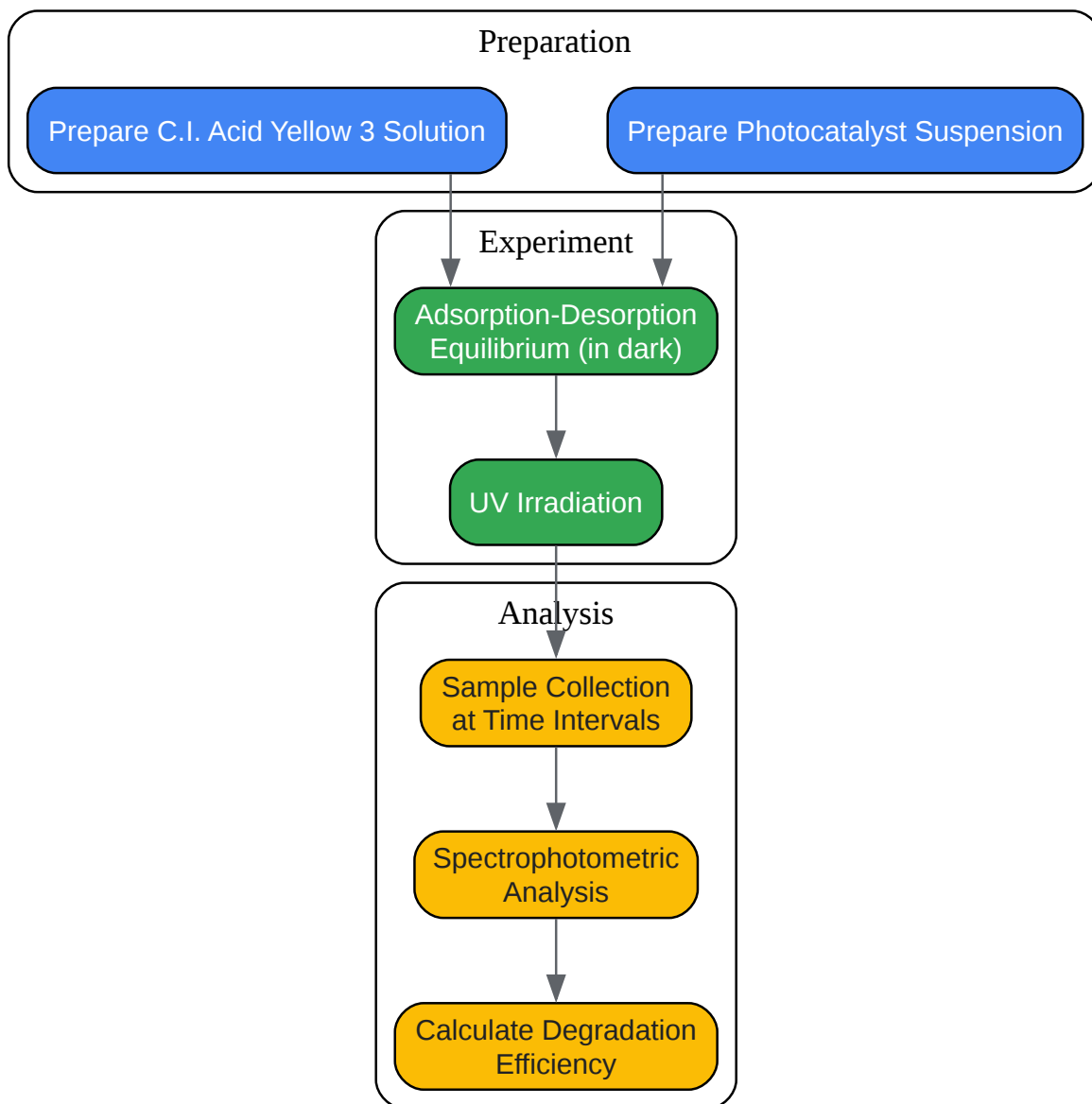
- **Preparation of Dye Solution:** Prepare a stock solution of **C.I. Acid Yellow 3** of a known concentration (e.g., 100 mg/L) in deionized water. From this, prepare working solutions of the desired experimental concentration (e.g., 20 mg/L).
- **Catalyst Suspension:** In a beaker or reaction vessel, add a specific amount of the photocatalyst (e.g., 50 mg/L of TiO₂) to a measured volume of the **C.I. Acid Yellow 3** working solution.
- **Adsorption-Desorption Equilibrium:** Stir the suspension in the dark for a period (e.g., 30 minutes) to allow for the establishment of adsorption-desorption equilibrium between the dye molecules and the catalyst surface.

- Photocatalytic Reaction: Place the reaction vessel under the UV lamp and begin irradiation. Continue stirring throughout the experiment to ensure a homogenous suspension.
- Sample Collection: At regular time intervals (e.g., 0, 15, 30, 60, 90, 120 minutes), withdraw a small aliquot of the suspension.
- Sample Analysis: Centrifuge or filter the collected samples to remove the photocatalyst particles. Measure the absorbance of the supernatant at the maximum wavelength of absorption for **C.I. Acid Yellow 3** using a spectrophotometer.
- Data Analysis: Calculate the degradation efficiency at each time point using the following formula: $\text{Degradation Efficiency (\%)} = [(A_0 - A_t) / A_0] \times 100$ Where A_0 is the initial absorbance (after the dark period) and A_t is the absorbance at time t .

Signaling Pathways and Experimental Workflows

Currently, there is no readily available information in the scientific literature detailing specific signaling pathways directly involving **C.I. Acid Yellow 3**. The primary research focus on this compound appears to be in the areas of material science, analytical chemistry, and toxicology rather than cell signaling.

However, a logical workflow for a common experimental procedure involving this dye, such as its photocatalytic degradation, can be visualized.



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Caption: Workflow for the photocatalytic degradation of **C.I. Acid Yellow 3**.

Conclusion

C.I. Acid Yellow 3 is a well-characterized synthetic dye with a broad range of applications. While its physicochemical and toxicological properties are well-documented, further research is needed to elucidate its potential interactions with biological systems at a molecular level. The

provided experimental protocol for photocatalytic degradation offers a starting point for studies aimed at mitigating the environmental impact of this and similar compounds.

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